

# empagliflozin stability under accelerated storage conditions

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Empagliflozin

CAS No.: 864070-44-0

Cat. No.: S548751

Get Quote

## Empagliflozin API Stability: Key FAQs

Here are answers to frequently asked questions about the stability of **Empagliflozin** under accelerated storage conditions.

**1. What are the ideal storage conditions for Empagliflozin API? Empagliflozin** Active Pharmaceutical Ingredient (API) should be stored in **airtight containers protected from light, moisture, and oxygen** [1]. While cold chain logistics are not mandatory, long-term exposure to ambient humidity can degrade its potency [1].

The table below summarizes the key storage parameters:

Parameter	Requirement
Moisture Control	Desiccated environment [1]
Light Sensitivity	Opaque or amber packaging [1]
Packaging Material	HDPE or inert glass containers [1]

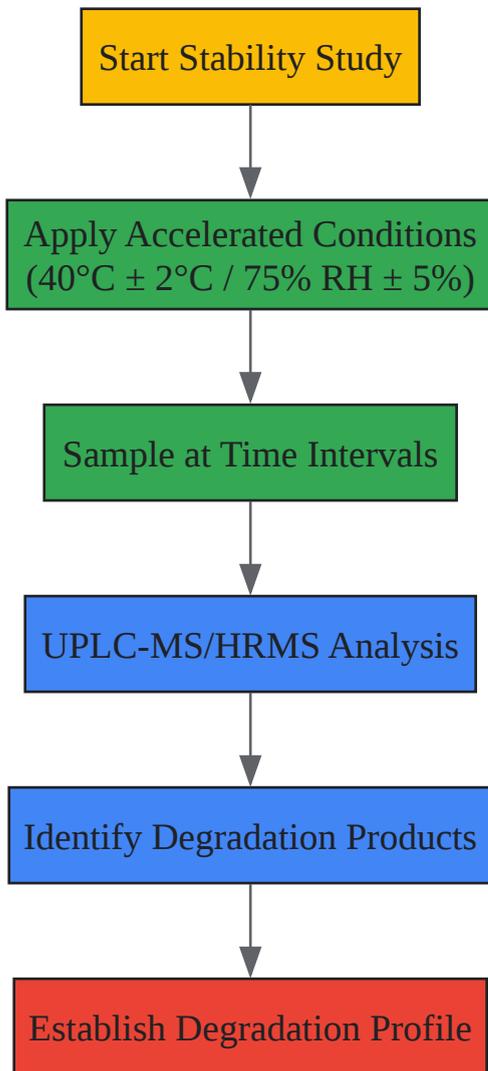
**2. What is the shelf life of Empagliflozin under optimal conditions?** Under sealed and optimal storage conditions, **Empagliflozin** API has a shelf life of up to **36 months** (3 years) [1]. This is confirmed through real-time and accelerated stability studies conducted according to WHO-GMP and ICH-compliant protocols [1].

**3. What stability data is available for formulated Empagliflozin tablets?** A study on optimized immediate-release **Empagliflozin** (10 mg) tablets provides specific experimental data. The tablets were exposed to **accelerated storage conditions of 40±2°C and 75±5% relative humidity (RH)** for stability testing [2].

The shelf life for these tablet formulations under these conditions was computed to be in the range of **22 to 25 months** [2]. This demonstrates the stability of the final drug product under stressful conditions.

**4. How can I analyze Empagliflozin and its degradation products?** Chromatographic techniques, particularly **Liquid Chromatography coupled with Mass Spectrometry (LC-MS, UPLC-MS, or HPLC-HRMS)**, are the prevailing analytical tools for studying the stability of gliflozins like **Empagliflozin** [3]. These methods are excellent for separating, identifying, and quantifying the parent drug and its degradation products due to their high sensitivity, selectivity, and accuracy [3].

For a systematic approach to stability testing, you can follow this general workflow:



[Click to download full resolution via product page](#)

## Troubleshooting Guide

Here are some common stability-related issues and their potential solutions:

Issue	Possible Cause	Investigative & Corrective Actions
Unexpected potency loss	Exposure to moisture or inadequate packaging [1].	Verify integrity of desiccant and container closure system. Check storage conditions (temperature and humidity logs).

Issue	Possible Cause	Investigative & Corrective Actions
Formation of degradation impurities	Exposure to heat, light, or oxidative stress [3].	Conduct forced degradation studies. Use LC-MS/MS to identify impurity structures and their formation pathways [3].
Reduced shelf life of final formulation	Suboptimal excipient compatibility or processing conditions [2].	Re-optimize formulation using statistical design (e.g., Response Surface Methodology) and re-run accelerated stability studies [2].

## Key Takeaways for Researchers

- **Strict Environmental Control is Crucial:** The primary factors affecting **Empagliflozin** stability are moisture, oxygen, and light. Ensuring proper packaging and controlled storage environments is the most effective way to maintain API quality [1].
- **Leverage Advanced Analytical Techniques:** Using UPLC or HPLC coupled with high-resolution mass spectrometry is recommended for a precise understanding of the stability profile and degradation pathways [3].
- **Formulation Matters:** The stability of the final drug product can differ from that of the pure API. Excipient selection and manufacturing processes significantly impact the shelf life, as shown by the tablet study [2].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Empagliflozin API FAQs: Storage, Solubility, Shelf Life & COA ... [bio-synth.in]
2. Optimization of empagliflozin immediate release tablets (10 ... [pubmed.ncbi.nlm.nih.gov]
3. Metabolism and Chemical Degradation of New Antidiabetic ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [empagliflozin stability under accelerated storage conditions].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b548751#empagliflozin-stability-under-accelerated-storage-conditions>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)